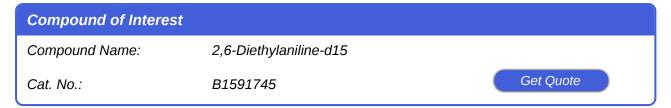




preparation of 2,6-Diethylaniline-d15 stock and working solutions

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An Application Note and Protocol for Researchers, Scientists, and Drug Development Professionals.

Introduction

2,6-Diethylaniline-d15 is the deuterated form of 2,6-diethylaniline, an important organic compound used as an intermediate in the synthesis of dyes, pigments, and pharmaceuticals.[1] In analytical and clinical settings, isotopically labeled compounds like **2,6-Diethylaniline-d15** are crucial as internal standards for quantitative analysis, particularly in chromatography and mass spectrometry-based assays. The use of a stable, labeled internal standard corrects for variations in sample preparation and instrument response, ensuring the accuracy and precision of analytical results.[2][3]

This document provides a detailed protocol for the preparation of standardized stock and working solutions of **2,6-Diethylaniline-d15**. Adherence to these protocols is essential for generating reliable and reproducible data in research and development applications.

Physicochemical and Safety Data

Prior to handling, it is crucial to be familiar with the properties and safety information for **2,6- Diethylaniline-d15**.

Table 1: Physicochemical Properties of 2,6-Diethylaniline and its Deuterated Analog



Property	2,6-Diethylaniline	2,6-Diethylaniline-d15	
Molecular Formula	C10H15N[4]	(C ₂ D ₅) ₂ C ₆ D ₃ ND ₂	
Molecular Weight	149.23 g/mol [4]	164.33 g/mol	
CAS Number	579-66-8[4]	285132-89-0	
Appearance	Colorless to pale yellow or reddish-brown liquid[1][5][6]	-	
Density	0.906 g/mL at 25 °C[4][6]	0.966 g/mL at 25 °C	
Boiling Point	243 °C[4][6]	243 °C	
Melting Point	3-4 °C[6][7][8]	-	
Solubility	Sparingly soluble in water.[5] Soluble in organic solvents like ethanol and ether.[1][9]	Soluble in organic solvents.	

| Storage Temperature| Ambient[10] | 2-8°C |

Safety Precautions

2,6-Diethylaniline is classified as harmful if swallowed (Acute Toxicity, Oral, Category 4).[8] It may cause skin and eye irritation.[1] When heated to decomposition, it can emit toxic vapors.[5]

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, safety glasses with side shields, and chemical-resistant gloves (e.g., nitrile) when handling the compound and its solutions.[11]
- Ventilation: All handling of the neat compound and preparation of the stock solution should be performed in a certified chemical fume hood to avoid inhalation of vapors.[12]
- Spill & Disposal: In case of a spill, absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal.[11] Dispose of all waste in accordance with local, state, and federal regulations.[5][8]
- First Aid:



- Skin Contact: Immediately wash the affected area with soap and plenty of water.[11]
- Eye Contact: Rinse immediately with plenty of water for at least 15 minutes, holding the eyelids open.[11]
- Ingestion: If swallowed, call a poison control center or doctor immediately. Rinse mouth.[8]
- Inhalation: Move the person to fresh air.

Experimental Protocol: Stock Solution Preparation (1.0 mg/mL)

The stock solution is the primary, concentrated solution from which all subsequent working solutions are prepared.[2][13] Accuracy in this step is paramount.

Materials and Equipment

- 2,6-Diethylaniline-d15 (neat material)
- Analytical balance (readable to at least 0.01 mg)
- 10 mL Class A volumetric flask with stopper
- Methanol (HPLC or LC-MS grade)
- Micropipettes and appropriate tips
- Weighing paper or boat
- Spatula
- Amber glass vial for storage

Procedure

- Tare Balance: Place a clean weighing boat on the analytical balance and tare it.
- Weigh Standard: Carefully weigh approximately 10.0 mg of 2,6-Diethylaniline-d15 neat material into the tared weighing boat. Record the exact weight.



- Transfer to Flask: Quantitatively transfer the weighed standard into a 10 mL Class A volumetric flask.
- Dissolve: Add approximately 5-7 mL of methanol to the volumetric flask. Swirl gently to dissolve the compound completely. Ensure no solid material remains.
- Dilute to Volume: Once fully dissolved, carefully add methanol to the flask until the bottom of the meniscus is level with the calibration mark.
- Homogenize: Stopper the flask and invert it 15-20 times to ensure the solution is thoroughly mixed and homogenous.
- Transfer and Label: Transfer the final stock solution to a clearly labeled amber glass vial. The label should include the compound name, concentration (e.g., 1.0 mg/mL, adjusted for exact weight), solvent, preparation date, and preparer's initials.
- Storage: Store the stock solution in a refrigerator at 2-8°C.

Table 2: Example Stock Solution Preparation

Parameter	Value
Target Concentration	1.0 mg/mL
Volumetric Flask Volume	10.0 mL
Mass of Standard (Example)	10.05 mg
Solvent	Methanol
Final Concentration (Calculated)	1.005 mg/mL

| Storage Condition | 2-8°C, protected from light |

Experimental Protocol: Working Solutions Preparation

Working solutions are prepared by diluting the stock solution to the desired concentrations for use in analytical procedures, such as building a calibration curve.[14] A serial dilution method is



recommended for creating a series of standards spanning several orders of magnitude.[13]

Materials and Equipment

- 1.0 mg/mL **2,6-Diethylaniline-d15** stock solution
- Class A volumetric flasks (e.g., 1 mL, 5 mL, 10 mL) or tubes
- Calibrated micropipettes and tips
- Methanol (HPLC or LC-MS grade)
- Vortex mixer
- · Labeled vials for each working solution

Procedure: Serial Dilution

This example protocol describes the preparation of a series of working solutions from 10,000 ng/mL down to 10 ng/mL.

- Intermediate Solution (10,000 ng/mL):
 - Pipette 100 μL of the 1.0 mg/mL stock solution into a 10 mL volumetric flask.
 - Dilute to the mark with methanol.
 - \circ Stopper and invert to mix thoroughly. This is your 10,000 ng/mL (10 μ g/mL) intermediate solution.
- Working Solution Series (1,000 ng/mL to 10 ng/mL):
 - Label a series of vials or tubes for each concentration.
 - $\circ~$ For 1,000 ng/mL: Pipette 100 μL of the 10,000 ng/mL solution into a tube and add 900 μL of methanol. Vortex to mix.
 - \circ For 100 ng/mL: Pipette 100 μ L of the 1,000 ng/mL solution into a new tube and add 900 μ L of methanol. Vortex to mix.



- \circ For 10 ng/mL: Pipette 100 μ L of the 100 ng/mL solution into a new tube and add 900 μ L of methanol. Vortex to mix.
- Continue this 1:10 dilution pattern as needed to achieve lower concentrations.
- Storage: Working solutions are typically prepared fresh on the day of analysis.[2] If necessary, they can be stored for a short period under the same conditions as the stock solution (2-8°C, protected from light), but their stability should be verified.

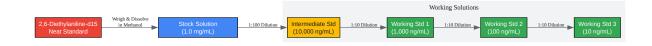
Table 3: Example Serial Dilution Scheme for Working Solutions

Solution Name	Source Solution	Volume of Source (µL)	Diluent Volume (μL)	Final Volume (µL)	Final Concentrati on (ng/mL)
Intermediate	Stock (1.0 mg/mL)	100	9,900	10,000	10,000
Working Std	Intermediate	100	900	1,000	1,000
Working Std 2	Working Std 1	100	900	1,000	100

| Working Std 3 | Working Std 2 | 100 | 900 | 1,000 | 10 |

Workflow Visualization

The following diagram illustrates the logical flow from the pure analytical standard to the final working solutions.



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Caption: Workflow for preparing stock and working solutions.

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